

# A Comprehensive Safety Guide to 5-Bromopyridine-2-carbonyl chloride

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## Compound of Interest

Compound Name: 5-Bromopyridine-2-carbonyl  
chloride

Cat. No.: B162102

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety data, handling protocols, and emergency procedures for **5-Bromopyridine-2-carbonyl chloride** (CAS No: 137178-88-2). The information is presented to ensure the safe and effective use of this compound in research and development settings.

## Chemical Identification and Properties

**5-Bromopyridine-2-carbonyl chloride** is a solid organic compound. It is crucial to understand its physical and chemical properties to handle it safely.

Property	Value
CAS Number	137178-88-2
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrClNO
Molecular Weight	220.45 g/mol [1]
Physical Form	Solid
Boiling Point	250 °C[2]
Density	1.760 g/cm <sup>3</sup> [2]
Flash Point	105 °C[2]
Purity	Typically ≥95%

## Hazard Identification and Classification

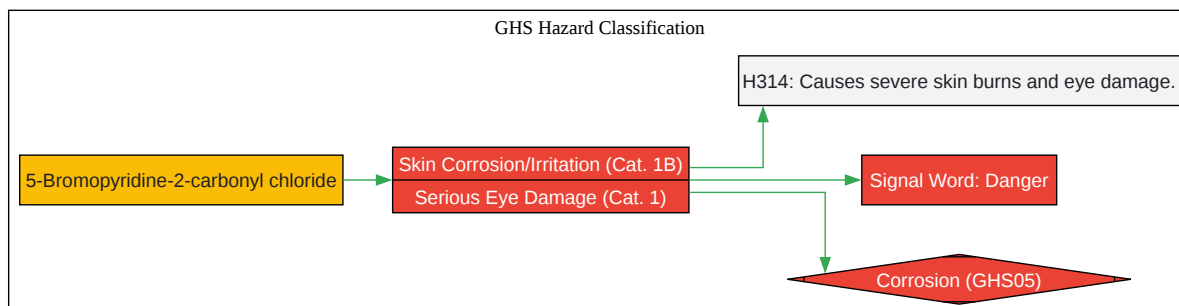
This compound is classified as a hazardous substance and requires careful handling.

GHS Classification:[3]

Classification	Category
Skin Corrosion/Irritation	Category 1B
Serious Eye Damage/Eye Irritation	Category 1

GHS Label Elements:[3]

Element	Description
Pictogram	
Signal Word	Danger
Hazard Statement	H314: Causes severe skin burns and eye damage.



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GHS Hazard Classification for **5-Bromopyridine-2-carbonyl chloride**.

## Precautionary Statements

Adherence to the following precautionary statements is mandatory for minimizing risks.

Type	P-Code	Statement
Prevention	P260	Do not breathe dust/fume.[3]
P264	Wash all exposed external body areas thoroughly after handling.[3]	
P280	Wear protective gloves, protective clothing, eye protection and face protection.[3]	
Response	P301+P330+P331	IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[3]
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water [or shower].[3]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]	
P310	Immediately call a POISON CENTER/doctor/physician/first aider.[3]	
P363	Wash contaminated clothing before reuse.[3]	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]	
Storage	P405	Store locked up.[3]

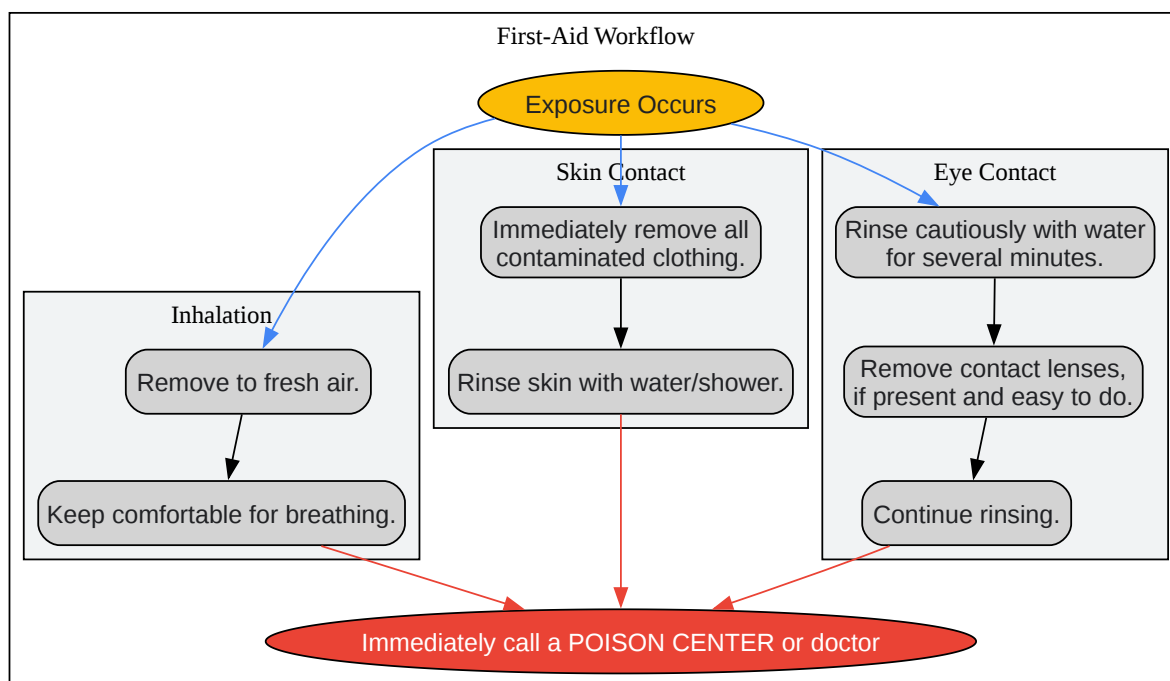
Disposal

P501

Dispose of contents/container to authorised hazardous or special waste collection point in accordance with any local regulation.[3]

## First-Aid Measures

Immediate and appropriate first aid is critical in case of exposure.



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First-Aid Measures for Exposure to **5-Bromopyridine-2-carbonyl chloride**.

## Handling and Storage

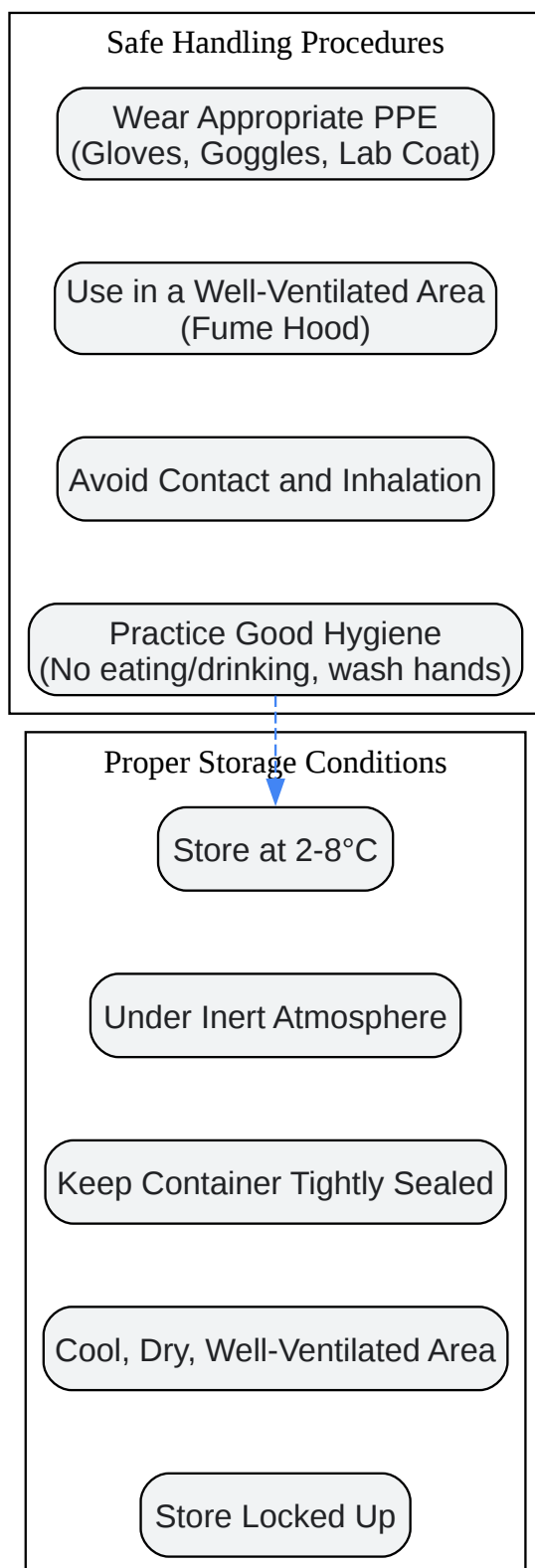
Proper handling and storage procedures are essential to maintain the integrity of the compound and ensure laboratory safety.

### Safe Handling:

- Avoid all personal contact, including inhalation.[\[3\]](#)
- Wear appropriate personal protective equipment (PPE).[\[3\]](#)
- Use in a well-ventilated area.[\[3\]](#)
- Keep containers securely sealed when not in use.
- Avoid contact with incompatible materials.[\[3\]](#)
- Do not eat, drink, or smoke when handling.[\[3\]](#)
- Wash hands thoroughly after handling.

### Storage Conditions:

- Store in a cool, dry, and well-ventilated area.
- Keep container tightly closed.[\[4\]](#)
- Store under an inert atmosphere.
- Recommended storage temperature is 2-8°C.[\[5\]](#)
- Store locked up.[\[3\]](#)

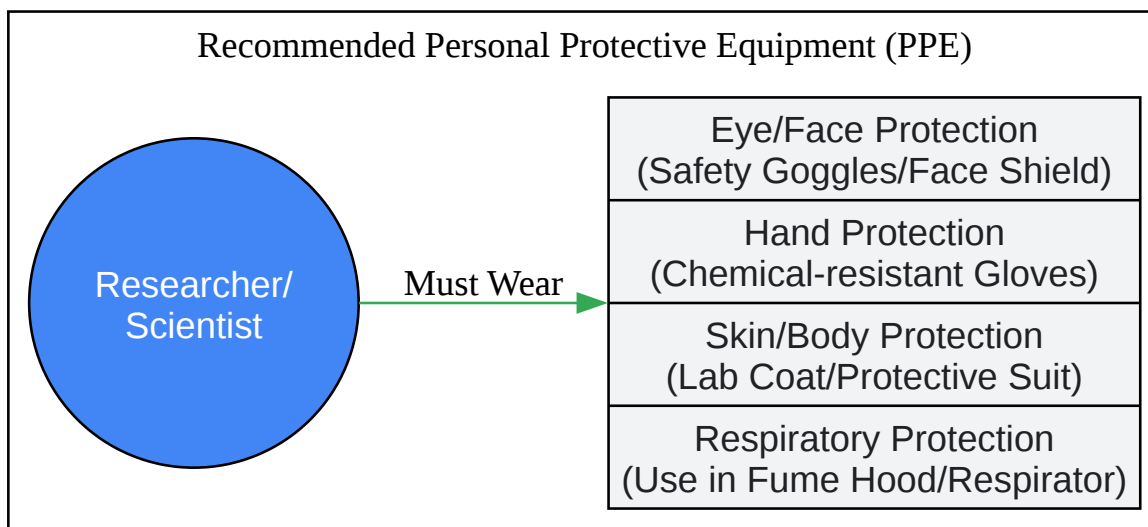


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Safe Handling and Storage Workflow.

## Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.



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Mandatory PPE for handling **5-Bromopyridine-2-carbonyl chloride**.

## Experimental Protocol: Synthesis

The following is a general procedure for the synthesis of **5-Bromopyridine-2-carbonyl chloride**.<sup>[2]</sup>

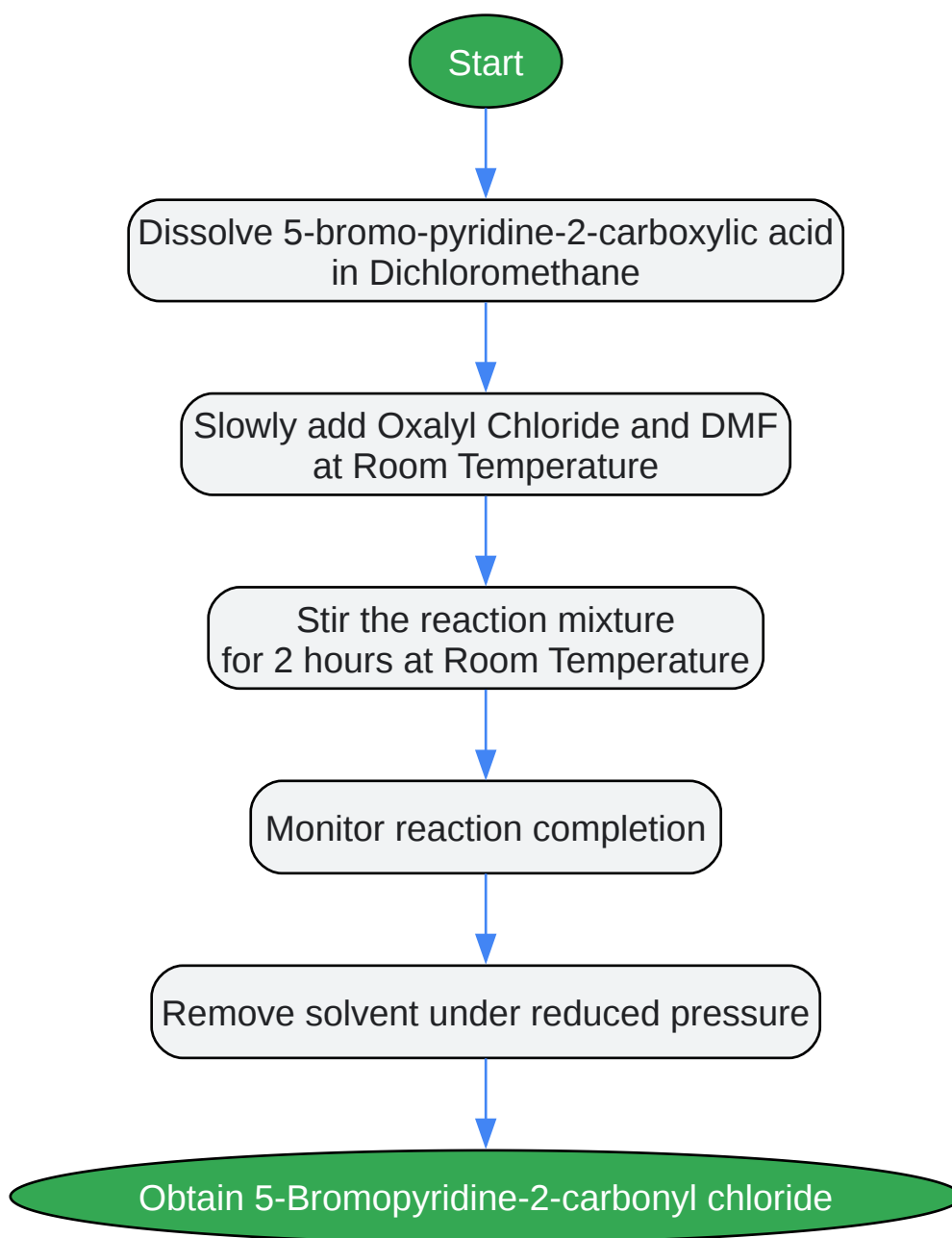
Materials:

- 5-bromo-pyridine-2-carboxylic acid
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Oxalyl chloride ((COCl)<sub>2</sub>)
- N,N-dimethylformamide (DMF)

Procedure:



- Dissolve 5-bromo-pyridine-2-carboxylic acid (0.05 mmol) in dichloromethane (80 mL).
- Slowly add oxalyl chloride (0.24 mmol) and a few drops of N,N-dimethylformamide (5 drops) to the solution at room temperature.
- Stir the reaction mixture at room temperature for 2 hours.
- Monitor the reaction for completion.
- Upon completion, remove the solvent by distillation under reduced pressure to yield **5-Bromopyridine-2-carbonyl chloride**.



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Workflow for the Synthesis of **5-Bromopyridine-2-carbonyl chloride**.

This guide is intended to provide essential safety information. Always refer to the complete Safety Data Sheet (SDS) before handling this chemical and follow all institutional safety protocols.

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